

Application Notes and Protocols for AZD-8529 in fMRI Studies of Schizophrenia

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD-8529

Cat. No.: B1666240

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **AZD-8529**, a selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGluR2), in functional magnetic resonance imaging (fMRI) studies investigating schizophrenia.

Introduction

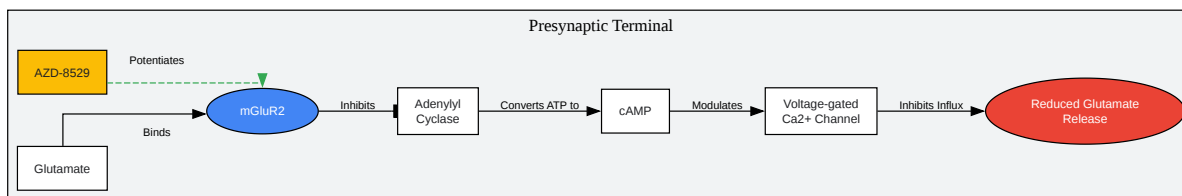
Schizophrenia is a complex neuropsychiatric disorder characterized by a range of symptoms, including cognitive deficits.^{[1][2]} Glutamatergic dysfunction has been implicated in the pathophysiology of the illness, making the metabotropic glutamate receptor 2 (mGluR2) a promising therapeutic target.^{[3][4][5]} **AZD-8529** is a potent and selective mGluR2 PAM that enhances the receptor's response to the endogenous ligand, glutamate.^{[6][7][8]} Functional MRI is a non-invasive neuroimaging technique that can measure brain activity, offering a window into the neural circuit effects of pharmacological agents like **AZD-8529**.^{[1][9]}

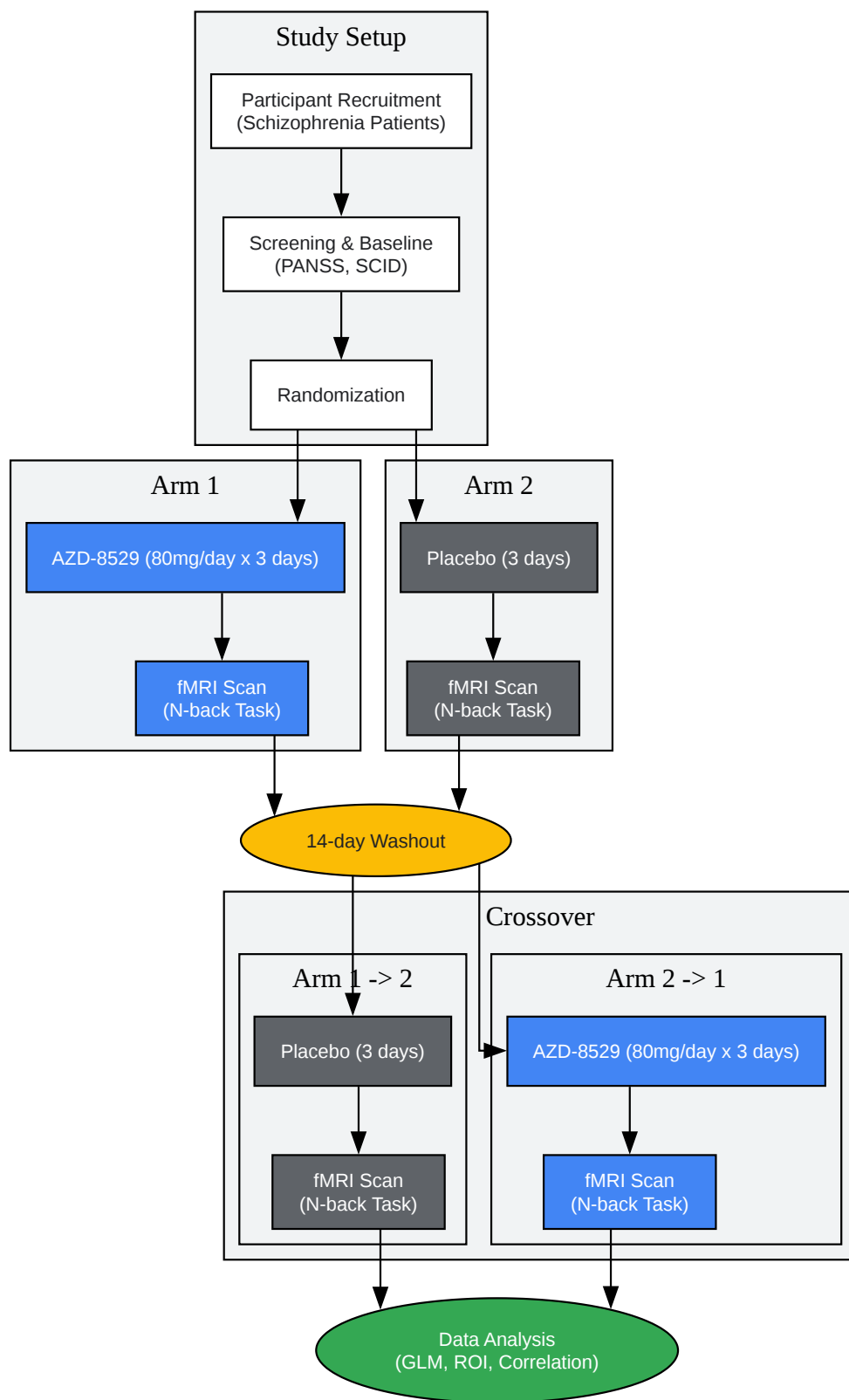
This document outlines the mechanism of action of **AZD-8529**, summarizes key findings from a clinical fMRI study in patients with schizophrenia, and provides detailed protocols for replicating and extending this research.

Mechanism of Action

AZD-8529 acts as a positive allosteric modulator at the mGluR2 receptor.^[6] Unlike direct agonists, PAMs do not activate the receptor on their own but rather potentiate the effect of the endogenous agonist, glutamate, leading to a more physiologically relevant modulation of receptor activity.^[1] The selectivity of **AZD-8529** for mGluR2 over other mGluR subtypes allows for a more precise investigation of this specific receptor's role in brain function and disease.^[1]
^[8]

Signaling Pathway of AZD-8529





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effect of mGluR2 Positive Allosteric Modulation on Frontostriatal Working Memory Activation in Schizophrenia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. AZD8529, a positive allosteric modulator at the mGluR2 receptor, does not improve symptoms in schizophrenia: A proof of principle study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Effects of the mGlu2/3 receptor agonist LY379268 on two models of disturbed auditory evoked brain oscillations in mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. AZD8529 [openinnovation.astrazeneca.com]
- 7. The mGluR2 Positive Allosteric Modulator, AZD8529, and Cue-Induced Relapse to Alcohol Seeking in Rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. The novel metabotropic glutamate receptor 2 positive allosteric modulator, AZD8529, decreases nicotine self-administration and relapse in squirrel monkeys - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. Functional MRI methods and findings in schizophrenia - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols for AZD-8529 in fMRI Studies of Schizophrenia]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1666240#azd-8529-for-functional-mri-fmri-studies-in-schizophrenia>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com